

# A Comprehensive Technical Guide to the Physical Characteristics of 9-Methylanthracene-D12

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 9-Methylanthracene-D12

Cat. No.: B1436189

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This in-depth technical guide provides a detailed overview of the core physical characteristics of **9-Methylanthracene-D12**, a deuterated analog of 9-Methylanthracene. Due to the limited availability of specific experimental data for the deuterated compound, this guide leverages data from its non-deuterated counterpart as a close and reliable proxy for many of its physical properties. The methodologies provided are standard, robust protocols for the characterization of aromatic hydrocarbons.

## Core Physical and Chemical Properties

**9-Methylanthracene-D12** is a stable, isotopically labeled form of 9-Methylanthracene, where twelve hydrogen atoms have been replaced by deuterium. This labeling is particularly useful in tracer studies and as an internal standard in quantitative analysis by NMR, GC-MS, or LC-MS.

[1]

| Property          | 9-Methylanthracene-D12                         | 9-Methylanthracene (Non-deuterated)   |
|-------------------|--|---|
| CAS Number        | 6406-97-9[2][3][4]                             | 779-02-2[2][4][5]   |
| Molecular Formula | C <sub>15</sub> D <sub>12</sub> [3]            | C <sub>15</sub> H <sub>12</sub> [5][6][7]   |
| Molecular Weight  | 204.33 g/mol [2][3][4][8]                      | 192.26 g/mol [5][9]   |
| Appearance        | White to pale yellow solid[8]                  | Light brown to golden crystalline powder[5], Yellow to orange crystals or crystalline powder[10]  |
| Melting Point     | No data available                              | 77-81 °C[5][9][11][12][13]  |
| Boiling Point     | No data available                              | 196-197 °C at 12 mmHg[5][9][11][12][13]   |
| Density           | No data available                              | 1.066 g/mL at 25 °C[9][11][12][13]  |
| Solubility        | No data available                              | Insoluble in water (0.0003 mg/L at 25°C); soluble in toluene; slightly soluble in benzene[10][12] |
| Purity            | ≥98 atom % D, ≥98% Chemical Purity[2][4][8]    | ≥98%[9]   |
| Storage           | Store at room temperature[4]                   | Ambient temperatures[10]  |
| Stability         | Stable under recommended storage conditions[4] | Stable[10][12]  |

## Crystallographic Data

The crystal structure of the non-deuterated 9-Methylanthracene has been determined by single-crystal X-ray diffraction, providing precise insights into its molecular geometry and packing in the solid state.[14] It is expected that the deuterated form will adopt a very similar crystal structure.

| Parameter                   | Value for 9-Methylantracene   |
|-----------------------------|---|
| Crystal System              | Monoclinic[14]  |
| Space Group                 | P2 <sub>1</sub> /n[14]  |
| Unit Cell Dimensions        | a = 8.423(2) Å, b = 14.133(3) Å, c = 8.818(2) Å,<br>β = 98.43(3)°[14] |
| Volume                      | 1037.1(4) Å <sup>3</sup> [14]   |
| Z (Molecules per unit cell) | 4[14]   |
| Calculated Density          | 1.230 g/cm <sup>3</sup> [14]  |

## Experimental Protocols

The following are detailed methodologies for key experiments to determine the physical characteristics of aromatic hydrocarbons like **9-Methylantracene-D12**.

### Melting Point Determination (Capillary Method)

The melting point of a crystalline solid can be determined with high precision using the capillary method.

Apparatus:

- Melting point apparatus (e.g., Mel-Temp or similar)
- Capillary tubes (sealed at one end)
- Mortar and pestle
- Spatula

Procedure:

- Sample Preparation: A small amount of the crystalline **9-Methylantracene-D12** is finely ground using a mortar and pestle.

- **Capillary Tube Packing:** The open end of a capillary tube is pressed into the powdered sample. The tube is then inverted and tapped gently to pack the solid into the sealed end. A sample height of 2-3 mm is sufficient.
- **Measurement:** The packed capillary tube is placed in the heating block of the melting point apparatus. The sample is heated rapidly to a temperature about 15-20 °C below the expected melting point. The heating rate is then reduced to 1-2 °C per minute.
- **Data Recording:** The temperature at which the first drop of liquid appears is recorded as the onset of melting. The temperature at which the entire solid has transformed into a liquid is recorded as the completion of melting. The melting point is reported as a range.

## Boiling Point Determination (Thiele Tube Method)

For compounds that are liquid at or near room temperature, or for which a boiling point at reduced pressure is desired, the Thiele tube method is a common and effective technique.

Apparatus:

- Thiele tube
- High-boiling point mineral oil
- Thermometer
- Small test tube
- Capillary tube (sealed at one end)
- Bunsen burner or micro-burner

Procedure:

- **Sample Preparation:** A small volume (a few milliliters) of the liquid sample is placed in the small test tube.
- **Assembly:** The thermometer is affixed to the test tube such that the thermometer bulb is positioned alongside the liquid sample. A capillary tube, sealed at the top, is inverted and

placed within the test tube containing the sample.

- **Heating:** The Thiele tube is filled with mineral oil, and the test tube assembly is immersed in the oil. The side arm of the Thiele tube is gently heated.
- **Observation:** As the temperature rises, a stream of bubbles will emerge from the open end of the inverted capillary tube. Heating is discontinued when a steady stream of bubbles is observed.
- **Data Recording:** The liquid will begin to cool, and the point at which the bubbling stops and the liquid just begins to enter the capillary tube is recorded as the boiling point.

## Solubility Testing

The solubility of a compound in various solvents provides insight into its polarity and chemical nature.

Apparatus:

- Small test tubes
- Vortex mixer (optional)
- Selection of solvents (e.g., water, toluene, benzene, ethanol, acetone)

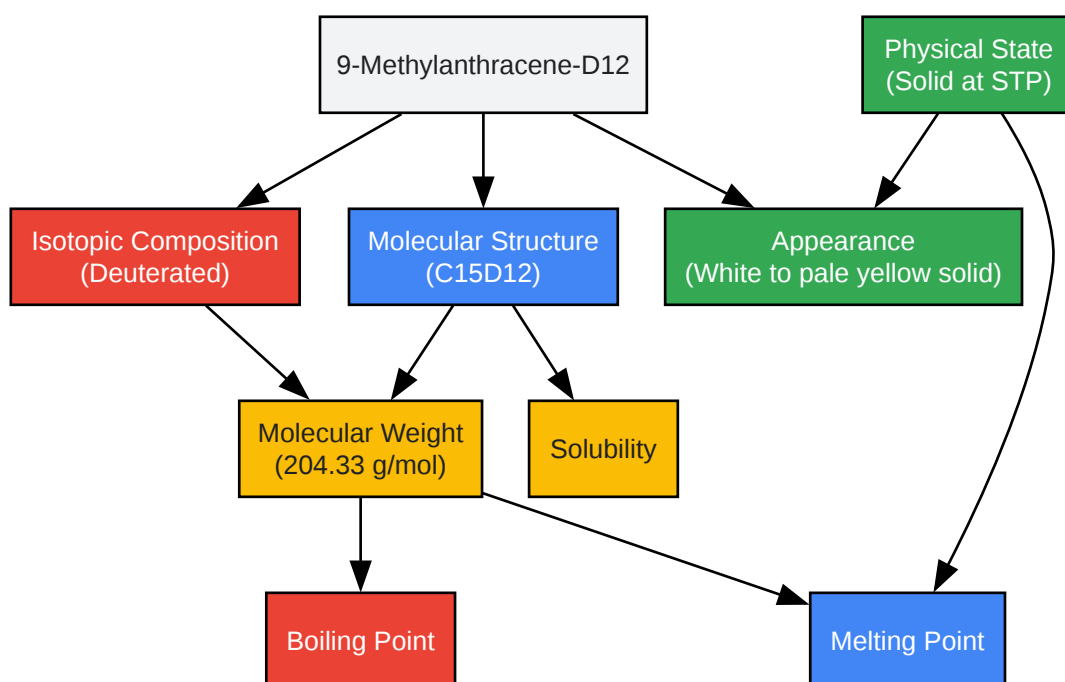
Procedure:

- **Sample Preparation:** A small, accurately weighed amount of **9-Methylanthracene-D12** (e.g., 10 mg) is placed into a test tube.
- **Solvent Addition:** A measured volume of the chosen solvent (e.g., 1 mL) is added to the test tube.
- **Mixing:** The mixture is agitated vigorously, for instance by using a vortex mixer, for a set period (e.g., 1-2 minutes).
- **Observation:** The mixture is allowed to stand, and a visual inspection is made to determine if the solid has dissolved completely, partially, or not at all.

- Quantitative Determination (Optional): For a more precise measurement, the undissolved solid can be filtered, dried, and weighed. The difference in mass represents the amount of solute that dissolved in the solvent, from which the solubility can be calculated.

## Logical Relationships of Physical Characteristics

The following diagram illustrates the interconnectedness of the fundamental physical properties of **9-Methylantracene-D12**. The molecular structure and isotopic composition are intrinsic properties that directly influence its macroscopic physical characteristics such as molecular weight, which in turn affects properties like melting and boiling points.



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- To cite this document: BenchChem. [A Comprehensive Technical Guide to the Physical Characteristics of 9-Methylanthracene-D12]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1436189#physical-characteristics-of-9-methylanthracene-d12]

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Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)